

Navigating the Safety Profile of **tert-Butyl 2-isopropylhydrazinecarboxylate**: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl 2-isopropylhydrazinecarboxylate*

Cat. No.: B177040

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **tert-Butyl 2-isopropylhydrazinecarboxylate** (CAS No. 16689-35-3) is a hydrazine derivative used as a building block in organic synthesis, particularly within the pharmaceutical industry.^[1] As with any chemical reagent, a thorough understanding of its safety profile is paramount for ensuring safe handling and minimizing risk in the laboratory and during process scale-up. This technical guide provides a comprehensive overview of the safety data for **tert-Butyl 2-isopropylhydrazinecarboxylate**, compiled from material safety data sheets (MSDS) and regulatory guidelines. The information is presented to be a practical resource for researchers, chemists, and safety professionals.

Chemical and Physical Properties

A foundational aspect of chemical safety is understanding the substance's physical characteristics. These properties can influence storage conditions, handling procedures, and potential reactions.

Property	Value	Source(s)
CAS Number	16689-35-3	[2] [3]
Molecular Formula	C ₈ H ₁₈ N ₂ O ₂	[3] [4]
Molecular Weight	174.24 g/mol	[4]
Appearance	White to Almost white Crystal - Powder	[2]
Melting Point	47-51°C	[1]
Boiling Point	80°C at 0.6 mmHg	[1]
Synonyms	1-Boc-2-isopropylhydrazine, tert-Butyl 3- (Isopropyl)carbazate, N'- (propan-2-yl)(tert- butoxy)carbohydrazide	[1] [4]

Hazard Identification and Classification

tert-Butyl 2-isopropylhydrazinecarboxylate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity and irritation.

Hazard Classification	GHS Category	Hazard Statement	Pictogram	Signal Word	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	[2] [4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	GHS07 (Exclamation Mark)	Warning	[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	GHS07 (Exclamation Mark)	Warning	[4]
Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning	[2] [4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[2] [4]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning	[2] [4]

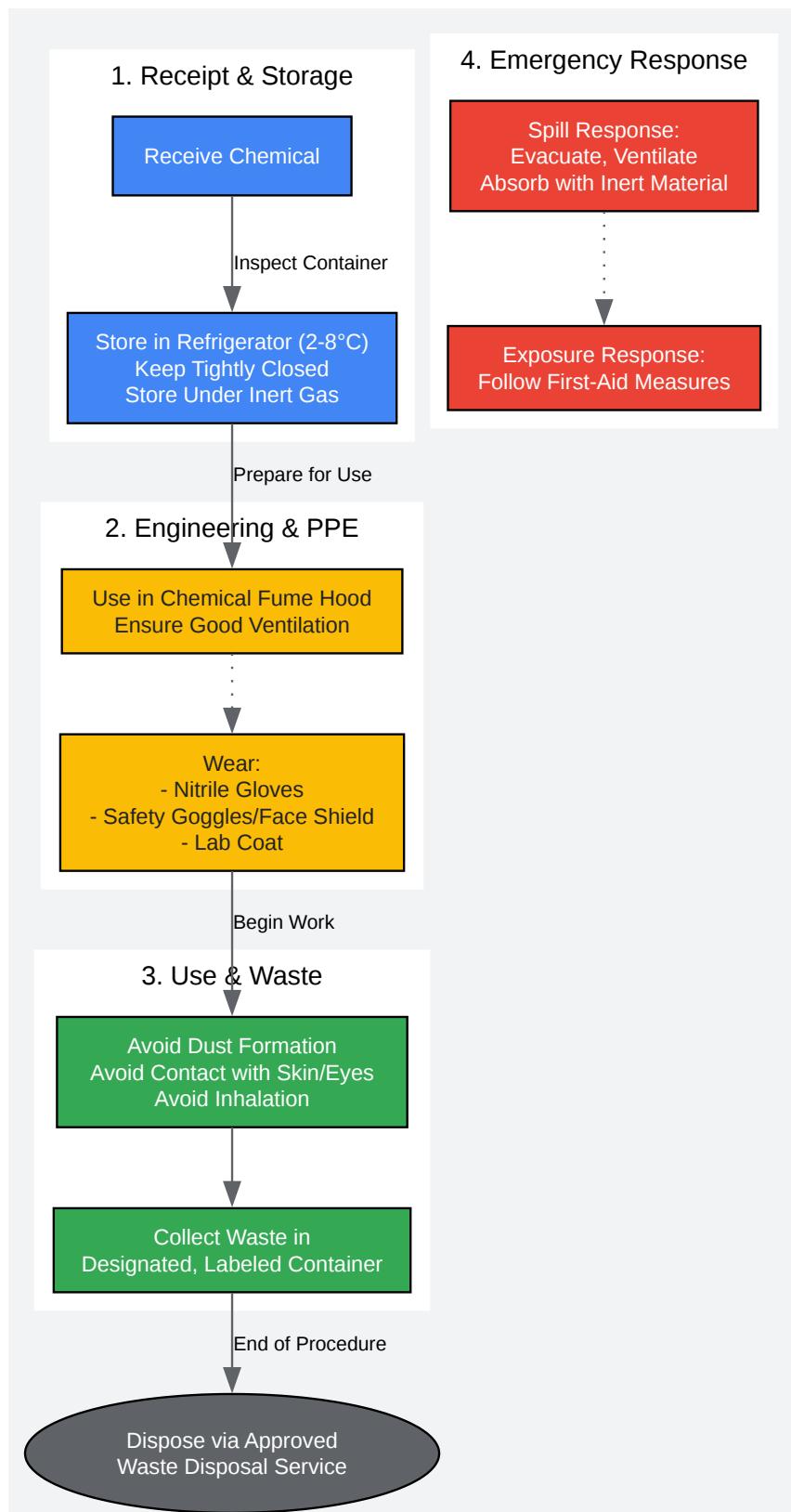
Experimental Safety Protocols

The hazard classifications listed above are determined through standardized experimental protocols, predominantly those established by the Organisation for Economic Co-operation and Development (OECD). While specific test results for **tert-Butyl 2-isopropylhydrazinecarboxylate** are not publicly detailed, the methodologies follow these general principles.

- Acute Oral Toxicity (OECD Guideline 420, 423, or 425): This is typically determined using a fixed-dose procedure in rodents.[3][5] Animals are administered a single oral dose of the substance at defined levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[5] Observations for signs of toxicity and mortality are made over a period of at least 14 days.[5][6] The results allow for classification into GHS categories based on the dose at which adverse effects are observed.[3]
- Skin Irritation (OECD Guideline 439 or 404): Modern approaches prioritize in vitro methods using reconstructed human epidermis (RhE) models (OECD 439).[4][7][8] The test substance is applied to the tissue surface, and cell viability is measured after a set exposure time. A significant reduction in viability indicates irritation potential.[8] If necessary, in vivo tests (OECD 404) are performed on animals, where the substance is applied to the skin and observed for erythema and edema over several days.[9]
- Eye Irritation (OECD Guideline 405): This test involves applying a single dose of the substance to the eye of an experimental animal (typically a rabbit) and observing for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours).[2][10][11] To reduce animal suffering, a weight-of-the-evidence analysis and in vitro pre-screening are strongly recommended, and the use of anesthetics and analgesics is advised.[2][12]

Safe Handling and Emergency Procedures

A systematic approach to handling is crucial for mitigating the risks associated with **tert-Butyl 2-isopropylhydrazinecarboxylate**.

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Caption: Logical workflow for the safe handling of **tert-Butyl 2-isopropylhydrazinecarboxylate**.

Exposure Controls and Personal Protection

- Engineering Controls: Use this substance only in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[10][11] Ensure that eyewash stations and safety showers are readily accessible.[10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]
 - Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin contact.[7]
 - Respiratory Protection: If dust or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.

Handling and Storage

- Handling: Avoid the formation of dust and aerosols.[11] Prevent contact with skin, eyes, and clothing.[11] Do not breathe dust or vapor.[10] Wash hands thoroughly after handling.[7] Keep away from heat, sparks, and open flames.[10]
- Storage: Store in a cool, dry, and well-ventilated place.[10][11] The recommended storage temperature is in a refrigerator (2-8°C).[1][2] Keep the container tightly sealed to prevent moisture ingress.[10][11] For long-term stability, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended.[1]

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5][10]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water while removing contaminated clothing. If skin irritation persists, consult a physician.[1][5]

- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[10][11]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a physician or poison control center immediately.[5] [10]

Fire-Fighting and Disposal

- Fire-Fighting Measures: Use extinguishing media appropriate for the surrounding fire. Recommended media include water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[11] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[11]
- Disposal: Dispose of this chemical and its container through a licensed professional waste disposal service. Do not allow it to enter drains or the environment. Follow all federal, state, and local regulations.

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